A Researcher's Guide to Cross-Species Interactome Comparison Using ComPPI

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Compound of Interest

Compound Name:	*Corppi*
CAS No.:	*137865-54-4*
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This guide provides a comprehensive walkthrough on how to leverage the ComPPI (Compartmentalized Protein-Protein Interaction) database for the comparative analysis of interactomes across different species. ComPPI offers a unique advantage by integrating protein-protein interaction (PPI) data with subcellular localization information, allowing for the filtering of biologically unlikely interactions and a more nuanced comparison of cellular networks.[1][2][3][4][5][6][7] This guide will detail the experimental workflow, from data acquisition to comparative analysis, and provide a practical example using the conserved TOR signaling pathway.

Data Presentation: Understanding ComPPI's Quantitative Data

ComPPI provides downloadable datasets in a tab-delimited text format, which is easily parsable for computational analysis.[8] The key quantitative data points for each interaction are the Localization Score and the Interaction Score.

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- Localization Score: This score represents the confidence of a protein's localization to a specific subcellular compartment based on integrated evidence.
- Interaction Score: This score reflects the confidence of a given protein-protein interaction, taking into account the localization scores of the interacting partners.[4]

A typical workflow involves downloading the "Compartmentalized Interactome" for the species of interest. This dataset contains interactions where both proteins are found in at least one common subcellular localization.[1][2][9] The table below summarizes the key columns in the downloaded file that are essential for comparative analysis.

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Column Header	Description	Data Type	Relevance for Comparison
Interactor A	UniProt accession of the first interacting protein.	String	Protein identifier for mapping orthologs.
Interactor B	UniProt accession of the second interacting protein.	String	Protein identifier for mapping orthologs.
Major Loc A With Loc Score	List of major subcellular localizations and their corresponding scores for Interactor A.	String	Comparison of subcellular context of interactions.
Major Loc B With Loc Score	List of major subcellular localizations and their corresponding scores for Interactor B.	String	Comparison of subcellular context of interactions.
Interaction Score	The confidence score for the interaction.	Float	Filtering and weighting interactions for comparative analysis.
Interaction Source Database	List of source databases for the interaction.	String	Assessing the evidence supporting the interaction.

Experimental Protocol: A Step-by-Step Guide to Comparing Interactomes

This protocol outlines the methodology for a comparative analysis of interactomes from two or more species using data from ComPPI.

Objective: To identify conserved and divergent protein-protein interactions within a specific biological pathway across different species.

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Materials:

- Downloaded "Compartmentalized Interactome" files from ComPPI for the species of interest (e.g., Homo sapiens, Saccharomyces cerevisiae, Drosophila melanogaster, Caenorhabditis elegans).[9][10]
- An ortholog mapping tool or database (e.g., InParanoid, OrthoMCL, or DIOPT).[11][12]
- Data analysis software or programming environment (e.g., Python with pandas, R).
- Network visualization software (e.g., Cytoscape).

Methodology:

- Data Acquisition:
  - Navigate to the "Downloads" section of the ComPPI website.
  - Select the "Compartmentalized interactome" dataset.[8][10]
  - Choose the desired species and download the corresponding tab-delimited text file.[9][10] Repeat this for all species to be compared.
- Data Preprocessing and Filtering:
  - Load the downloaded data for each species into a data analysis environment.
  - Filter the interactions based on a desired Interaction Score threshold to focus on high-confidence interactions. A threshold of ≥ 0.5 is a reasonable starting point.
- Ortholog Identification:
  - Extract the list of unique protein identifiers (UniProt accessions) from the filtered interactomes of each species.
  - Use an ortholog mapping tool to identify orthologous proteins between the species. This is a critical step to enable direct comparison of interactions.[11]

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- Comparative Interactome Analysis:
  - Identify Conserved Interactions (Interologs): An interaction is considered conserved if two proteins interact in one species and their respective orthologs also interact in the other species.
  - Identify Divergent Interactions: These are interactions present in one species but not in its comparative counterpart, despite the presence of the orthologous proteins.
  - Compare Subcellular Localization: For conserved interactions, compare the "Major Loc" annotations in ComPPI to determine if the subcellular context of the interaction is also conserved.
- Network Visualization and Interpretation:
  - Use a network visualization tool like Cytoscape to build and compare the interaction networks for the pathway of interest in each species.
  - Visually highlight conserved and divergent interactions to gain insights into the evolution of the pathway.

Mandatory Visualization: Signaling Pathways and Workflows

TOR Signaling Pathway: A Cross-Species Comparison

The Target of Rapamycin (TOR) signaling pathway is a highly conserved pathway that regulates cell growth, proliferation, and metabolism in eukaryotes.[13][14][15][16][17] We will use this pathway as an example to illustrate the comparative analysis.

Key Orthologous Proteins in the TOR Pathway:

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Human (H. sapiens)	Yeast (S. cerevisiae)	Fly (D. melanogaster)	Worm (C. elegans)
MTOR	TOR1/TOR2	Tor	let-363
RPTOR	KOG1	Raptor	daf-15
RICTOR	AVO3	Rictor	rict-1
LST8/GBL	LST8	Lst8	lst-8

Below is a conceptual diagram illustrating the core components of the TORC1 complex, which is a central part of the TOR pathway, across the four species available in ComPPI.

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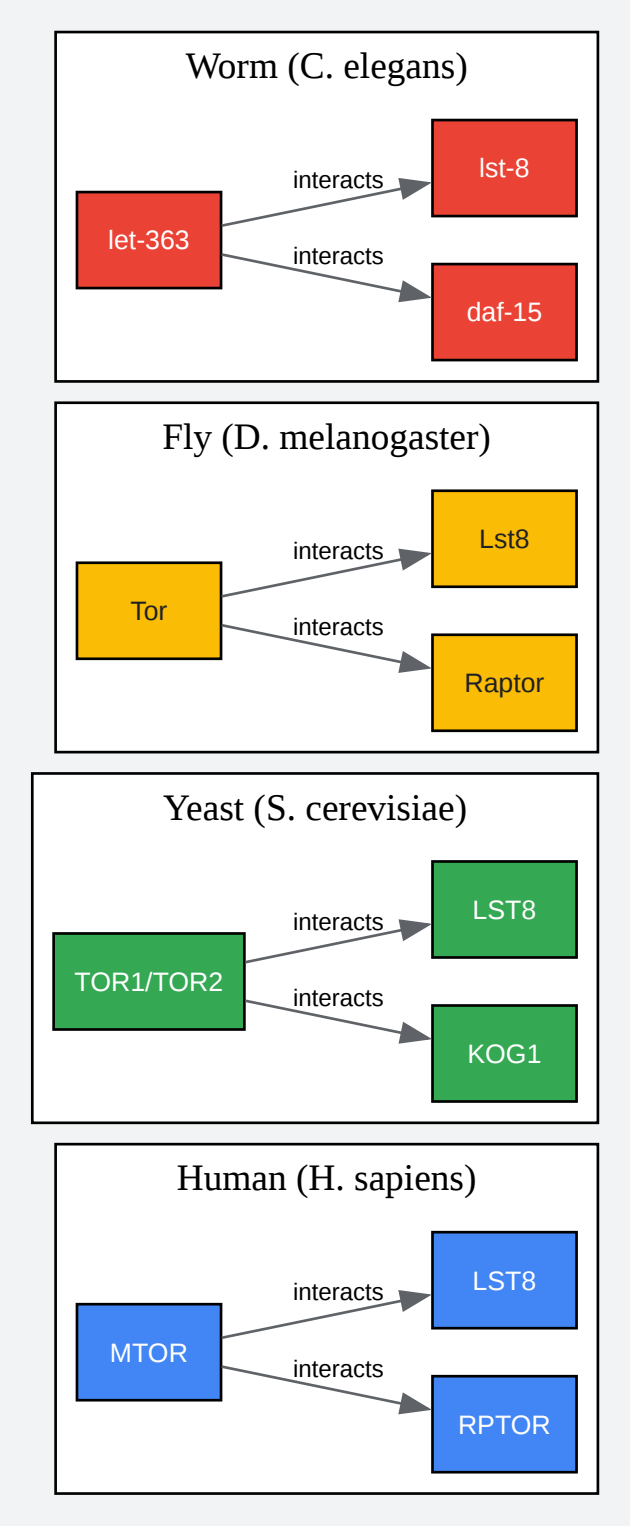

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Caption: Conserved core components of the TORC1 complex across four species.

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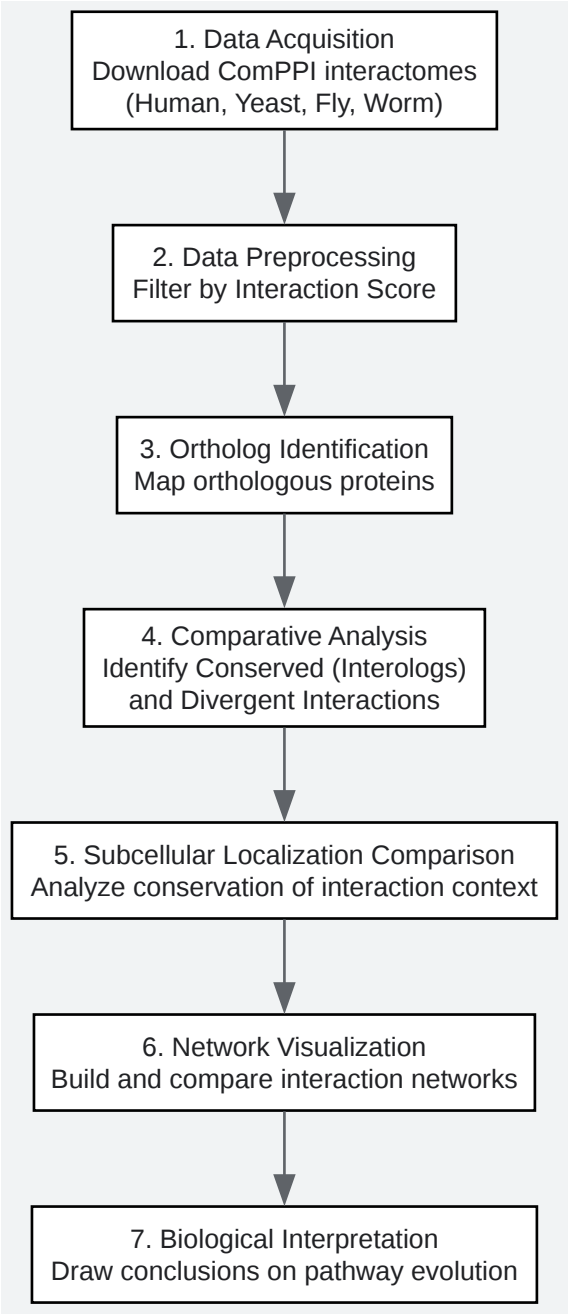
Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for comparing interactomes using ComPPI data.



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Caption: Workflow for cross-species interactome comparison using ComPPI.

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By following this guide, researchers can effectively utilize the rich, contextualized data in ComPPI to perform robust cross-species comparisons of protein interaction networks, leading to valuable insights into the evolution of biological pathways and the functional conservation of proteins. This approach is particularly powerful for drug development professionals seeking to understand the translation of findings from model organisms to humans.

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